

Chemical and Physical Properties of Ersilan

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Compound of Interest

Compound Name: *Ersilan*

Cat. No.: *B147699*

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Properly characterizing a chemical is a critical first step in its safe management and disposal. The following table summarizes the known chemical and physical properties of **Ersilan**. This information is valuable for your institution's Environmental Health & Safety (EHS) department in profiling the waste for disposal.

Property	Value
Chemical Name	Ersilan
CAS Number	135556-19-3
Molecular Formula	C44H53N9O8
Molecular Weight	835.94712 g/mol
Boiling Point	899.3°C at 760 mmHg
Flash Point	497.7°C
Vapor Pressure	8.49E-35 mmHg at 25°C
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	10
Rotatable Bond Count	7

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, at a minimum, safety goggles, a laboratory coat, and chemical-resistant gloves. All handling of **Ersilan**, including weighing, solution preparation, and packaging for disposal, should be conducted within a certified chemical fume hood to prevent inhalation of aerosols or fine particles.

Step-by-Step Disposal Protocol for Ersilan

The following protocol outlines the necessary steps for the safe and compliant disposal of **Ersilan** waste.

1. Waste Identification and Segregation:

- Treat all forms of **Ersilan** waste as hazardous. This includes the pure compound, any solutions containing **Ersilan**, and all contaminated labware such as pipette tips, vials, gloves, and bench paper.[\[3\]](#)
- Do not mix **Ersilan** waste with other chemical, biological, or general laboratory waste streams.[\[3\]](#) Segregation is crucial to prevent unintended chemical reactions.[\[3\]](#)

2. Waste Containerization:

- Select a waste container that is in good condition, free of leaks or cracks, and has a secure, tight-fitting lid.[\[3\]](#)
- The container material must be compatible with **Ersilan**. For solid waste, a high-density polyethylene (HDPE) pail or drum is often suitable. For liquid waste, a glass or compatible plastic bottle may be used.[\[4\]](#)
- Never use food-grade containers, such as milk jugs, for chemical waste storage.[\[4\]](#)
- Keep the waste container closed at all times except when adding waste.[\[3\]](#)

3. Labeling of Hazardous Waste:

- Properly labeling the waste container is a critical regulatory requirement.[\[2\]](#)[\[5\]](#) The label must be affixed to the container and include the following information:

- The words "Hazardous Waste".[\[3\]](#)
- The full chemical name: "**Ersilan**".
- The CAS Number: "135556-19-3".
- An accurate estimation of the chemical constituents and their concentrations.
- The date when the waste was first added to the container.
- The name and contact information of the generating researcher or laboratory.

4. Storage in a Satellite Accumulation Area (SAA):

- Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste was generated.[\[6\]](#)
- The SAA should be located at or near the point of generation and under the control of the laboratory personnel.
- Ensure that the **Ersilan** waste container is segregated from incompatible materials, such as strong acids, bases, and oxidizers, to prevent accidental reactions.[\[3\]](#)[\[4\]](#) Secondary containment can be used to achieve proper segregation.[\[3\]](#)[\[4\]](#)

5. Arranging for Final Disposal:

- Once the waste container is full, or if the research project is complete, contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.[\[3\]](#)
- Provide the EHS department with all necessary information about the waste, as detailed on the hazardous waste label.
- Do not attempt to dispose of **Ersilan** down the drain or in the regular trash.[\[1\]](#)[\[3\]](#) This is illegal and can harm the environment.[\[6\]](#)

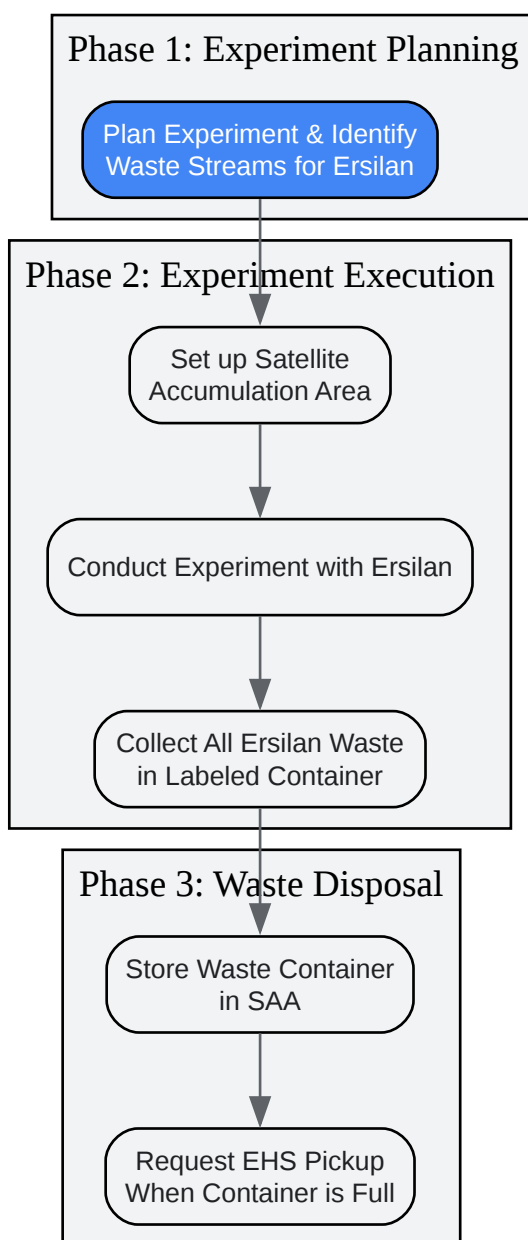
Disposal of Empty **Ersilan** Containers:

- An **Ersilan** container is considered "empty" only when all contents have been removed by normal methods.[\[7\]](#)
- To dispose of an empty container, it must be triple-rinsed with a suitable solvent capable of removing the chemical residue.[\[3\]](#)
- The rinsate from the first rinse must be collected and treated as hazardous waste.[\[8\]](#) Subsequent rinses may also need to be collected, depending on institutional policies.
- Once properly rinsed and air-dried, deface or remove the original label, and the container may then be disposed of in the regular trash or recycled, in accordance with your institution's policies.[\[3\]](#)[\[6\]](#)

Experimental Workflow and Disposal Pathway

The following diagrams illustrate the logical workflow for the proper disposal of **Ersilan** and a typical experimental workflow that incorporates waste management.

Caption: **Ersilan** Disposal Workflow



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